

An In-depth Technical Guide to the Physicochemical Properties of Octanoic Hydrazide

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Compound of Interest

Compound Name: *Octanoic hydrazide*

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This technical guide provides a comprehensive overview of the melting and boiling points of **octanoic hydrazide**, a key intermediate in various synthetic pathways. The document outlines its core physicochemical properties, details the experimental protocols for their determination, and illustrates a common synthetic workflow.

Core Physicochemical Data

Octanoic hydrazide, also known as caprylic hydrazide, is a white crystalline solid at room temperature. Its physical properties are critical for its handling, reaction setup, and purification in a laboratory or industrial setting.

Table 1: Physicochemical Properties of Octanoic Hydrazide

Property	Value	Conditions
Melting Point	87-89 °C	Standard Pressure
Boiling Point	301.8 °C	760 mmHg

Data sourced from multiple chemical suppliers and databases.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Experimental Protocols

Accurate determination of melting and boiling points is fundamental to verifying the purity and identity of a chemical compound. The following sections detail standardized laboratory procedures for these measurements.

Protocol 1: Melting Point Determination via Capillary Method

The melting point of a solid is the temperature range over which it transitions from a solid to a liquid phase. For pure crystalline compounds, this range is typically narrow. The capillary method is a common and reliable technique for this determination.[4][6][7]

Apparatus and Materials:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Capillary tubes (sealed at one end)
- Thermometer
- **Octanoic hydrazide** sample, finely powdered
- Heating medium (e.g., silicone oil for Thiele tube)

Procedure:

- Sample Preparation: A small amount of finely powdered **octanoic hydrazide** is introduced into the open end of a capillary tube. The tube is then gently tapped on a hard surface to pack the solid into the sealed end, aiming for a sample height of 2-3 mm.[6][8]
- Apparatus Setup:
 - Mel-Temp: The capillary tube is placed into the designated slot in the heating block of the apparatus.
 - Thiele Tube: The capillary tube is attached to a thermometer using a small rubber band, ensuring the sample is aligned with the thermometer bulb. This assembly is then inserted

into the Thiele tube containing a heating oil, such that the oil level is above the sample.[\[7\]](#)

- Heating and Observation: The apparatus is heated at a steady rate. As the temperature approaches the expected melting point, the heating rate is slowed to approximately 1-2 °C per minute to ensure thermal equilibrium.
- Data Recording: Two temperatures are recorded to define the melting range:
 - T1: The temperature at which the first drop of liquid becomes visible.[\[6\]](#)
 - T2: The temperature at which the entire sample has completely melted into a transparent liquid.[\[6\]](#)
- Purity Assessment: A sharp melting range (e.g., 0.5-1.0 °C) is indicative of a pure compound. Impurities typically cause a depression and broadening of the melting range.[\[7\]](#)

Protocol 2: Boiling Point Determination by Microscale Method

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure. For small sample quantities, the microscale capillary method is highly effective.[\[9\]](#)[\[10\]](#)[\[11\]](#)

Apparatus and Materials:

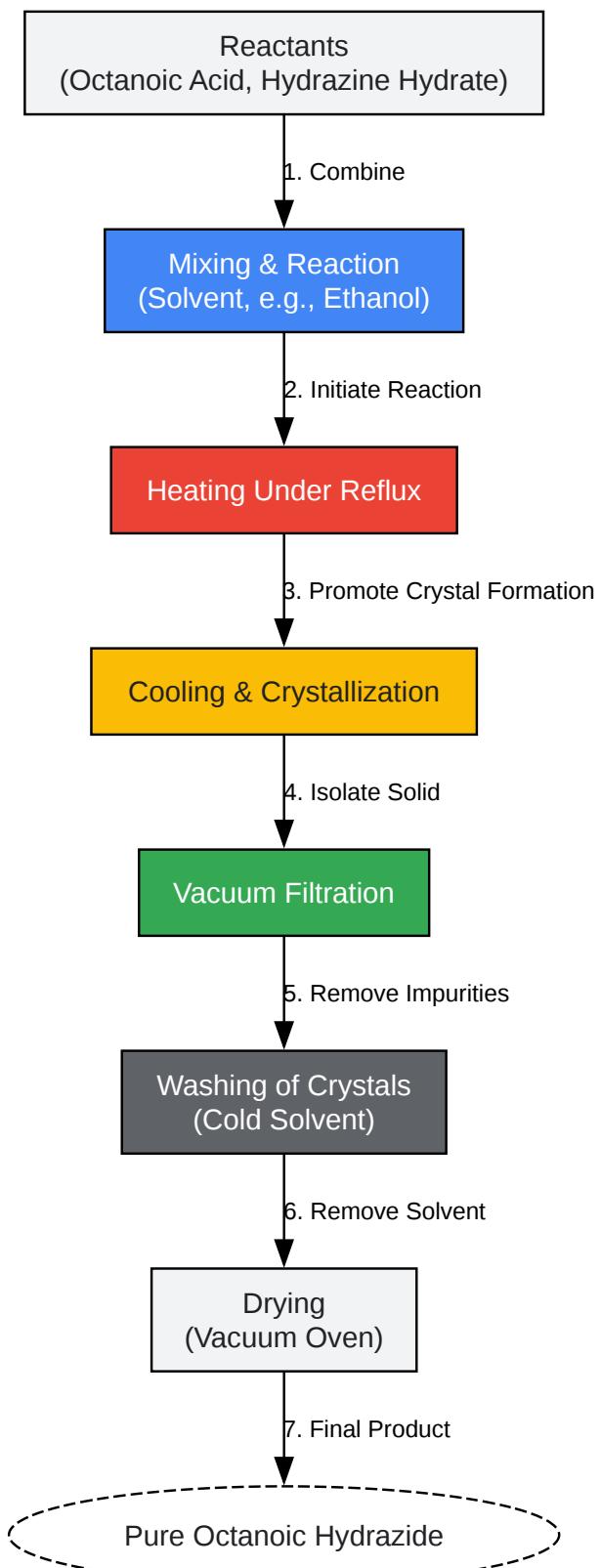
- Small test tube or fusion tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating apparatus (Thiele tube or aluminum block)
- Liquid sample (**Octanoic hydrazide**, melted)

Procedure:

- Sample Preparation: Approximately 0.5 mL of the liquid sample is placed into a small test tube.
- Capillary Insertion: A capillary tube is placed inside the test tube with its open end submerged in the liquid and the sealed end protruding above the surface.
- Apparatus Setup: The test tube is attached to a thermometer and placed in a heating bath (like a Thiele tube). The setup should ensure that the sample is heated uniformly.[9][11]
- Heating and Observation: The apparatus is heated gently. As the temperature rises, air trapped in the capillary tube will expand and exit as a slow stream of bubbles.
- Boiling Point Identification: Heating is continued until a continuous and rapid stream of bubbles emerges from the capillary tip. At this point, the heat source is removed, and the apparatus is allowed to cool slowly.[9]
- Data Recording: The boiling point is the temperature at which the bubbling stops and the liquid is drawn back into the capillary tube. This signifies that the vapor pressure of the liquid equals the external atmospheric pressure.[9][11]
- Pressure Correction: The recorded boiling point should be noted along with the ambient barometric pressure, as boiling point is pressure-dependent.

Synthetic Workflow Visualization

Octanoic hydrazide is commonly synthesized from its corresponding carboxylic acid, octanoic acid, and hydrazine hydrate. This reaction is a fundamental transformation in organic chemistry for producing hydrazide derivatives, which are precursors to many heterocyclic compounds.[1][12] The following diagram illustrates a generalized experimental workflow for this synthesis.

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Caption: Generalized workflow for the synthesis of **Octanoic Hydrazide**.

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